

Application Notes and Protocols: Preparation of BMS-817378 Stock Solution in DMSO

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Compound of Interest

Compound Name: BMS-817378

Cat. No.: B560353

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These application notes provide a comprehensive guide for the preparation, storage, and handling of **BMS-817378** stock solutions using dimethyl sulfoxide (DMSO) as the solvent. Adherence to these protocols is crucial for ensuring the accuracy and reproducibility of experimental results.

Physicochemical Properties of BMS-817378

BMS-817378, also known as BMS-777607, is a potent and selective inhibitor of the c-Met receptor tyrosine kinase.^{[1][2]} A summary of its key physicochemical properties is presented in Table 1.

| Property | Value | Reference |
|------------------|--|-----------|
| Synonyms | BMS-777607, ASLAN-002 | [1][3] |
| Molecular Weight | 512.89 g/mol | [1][2][3] |
| Chemical Formula | C ₂₅ H ₁₉ ClF ₂ N ₄ O ₄ | [1][2][3] |
| Appearance | White to off-white solid powder | [1][2] |
| Purity | >99% by HPLC | [1] |

Solubility of BMS-817378 in DMSO

BMS-817378 is soluble in DMSO.[1] However, the reported solubility values vary across different suppliers, which may be attributed to differences in compound purity, DMSO quality (water content), and dissolution methods. It is strongly recommended to use fresh, anhydrous, research-grade DMSO for the preparation of stock solutions, as DMSO is hygroscopic and absorbed water can significantly reduce the solubility of the compound.[2][4]

| Reported Solubility in DMSO | Molar Concentration (approx.) | Notes | Reference |
|-----------------------------|-------------------------------|---|-----------|
| 100 mg/mL | 195 mM | Use fresh DMSO as moisture can reduce solubility. | [4] |
| 83.33 mg/mL | 162 mM | Requires sonication to dissolve. | [2] |
| 40 mg/mL | 78 mM | - | [3] |
| ≥25.65 mg/mL | ≥50 mM | - | [5] |
| >10 mM | >10 mM | - | [5] |
| 5 mg/mL | 9.7 mM | - | [6] |

For most in vitro applications, a stock solution of 10 mM is commonly used and is a practical starting concentration.[4][5]

Experimental Protocol: Preparation of a 10 mM BMS-817378 Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **BMS-817378**.

Materials:

- **BMS-817378** powder

- Anhydrous, research-grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials (amber or covered with foil)
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Water bath or heating block (optional)
- Ultrasonic bath (optional)

Procedure:

- Pre-dissolution Preparation:
 - Bring the **BMS-817378** powder and DMSO to room temperature before opening to minimize water condensation.
 - Calculate the required mass of **BMS-817378** and volume of DMSO. For example, to prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 512.89 \text{ g/mol} \times 1000 \text{ mg/g} = 5.13 \text{ mg}$
- Weighing:
 - Carefully weigh out the calculated amount of **BMS-817378** powder using an analytical balance and place it into a sterile vial.
- Dissolution:
 - Add the calculated volume of anhydrous DMSO to the vial containing the **BMS-817378** powder.
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.

- Visually inspect the solution for any undissolved particles.
- Aiding Dissolution (if necessary):
 - If the compound does not fully dissolve, gentle warming or sonication can be applied.
 - Warming: Warm the solution in a water bath at 37°C for 10-15 minutes.^[5] Vortex intermittently.
 - Sonication: Place the vial in an ultrasonic bath for 5-10 minutes.^[2]
 - Allow the solution to return to room temperature.
- Final Check and Aliquoting:
 - Once the solution is clear and all solid has dissolved, it is ready for use.
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, light-protected vials.^[2]

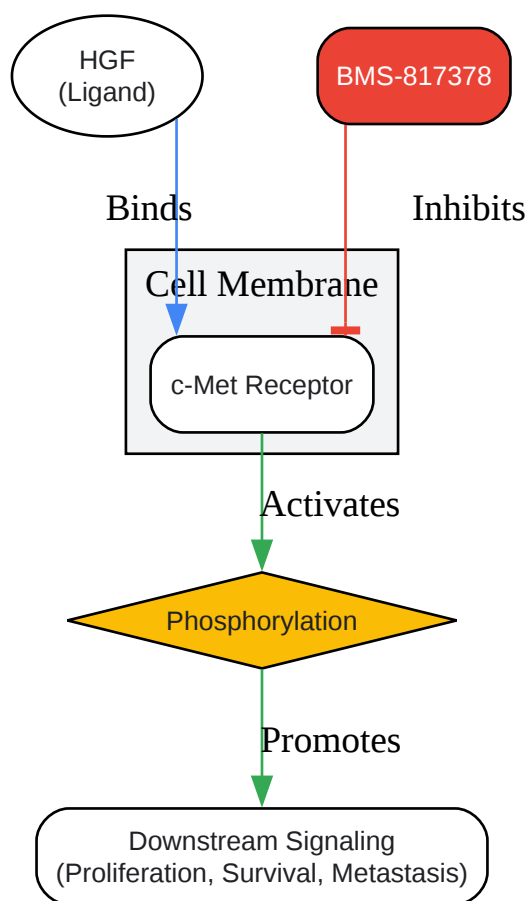
Storage and Stability

Proper storage is critical to maintain the integrity of the **BMS-817378** stock solution.

- Powder: The solid compound can be stored at room temperature for several months or at -20°C for up to 3 years.^{[1][2]}
- Stock Solution in DMSO: Store the aliquoted stock solution at -20°C for up to 1 year or at -80°C for up to 2 years.^[2] When stored at -20°C, it may be stable for several months.^[5] General studies on compounds in DMSO have shown that multiple freeze-thaw cycles (up to 11) did not lead to significant degradation for a diverse set of compounds.^[7] However, minimizing these cycles is best practice.

Signaling Pathway and Experimental Workflow

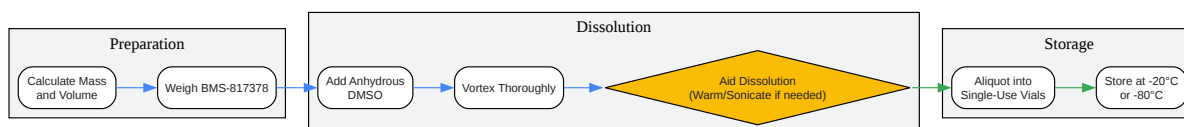
BMS-817378 is an inhibitor of the c-Met signaling pathway. The following diagram illustrates the general mechanism of action.



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Caption: Mechanism of action of **BMS-817378**.

The workflow for preparing the **BMS-817378** stock solution is a sequential process that requires careful execution to ensure the quality of the final solution.



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Caption: Workflow for **BMS-817378** stock solution preparation.

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References

- 1. ChemGood [chemgood.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medkoo.com [medkoo.com]
- 4. selleckchem.com [selleckchem.com]
- 5. apexbt.com [apexbt.com]
- 6. caymanchem.com [caymanchem.com]
- 7. Studies on repository compound stability in DMSO under various conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
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